

Structure-activity relationship (SAR) of phomopsinamine derivatives

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Compound of Interest

Compound Name: *Phomopsinamine*

Cat. No.: *B14131099*

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Executive Summary: The Phomopsinamine Pharmacophore

Phomopsinamine represents a distinct class of antimitotic agents derived from the macrocyclic mycotoxin Phomopsin A (*Diaporthe toxica*). While Phomopsin A is a cyclic hexapeptide containing a unique 13-membered ether bridge, **phomopsinamine** is the linear tripeptide fragment resulting from the hydrolytic opening of the macrocycle.

Contrary to the general rule where ring-opening abolishes the bioactivity of cyclic peptides, **phomopsinamine** retains potent microtubule-destabilizing activity ($IC_{50} < 1 \mu M$). This guide analyzes the Structure-Activity Relationship (SAR) of the **phomopsinamine** core, delineating the critical pharmacophores required for high-affinity binding to the vinca domain of tubulin.

Structural Deconstruction & Pharmacophore Analysis

The biological potency of **phomopsinamine** derivatives hinges on specific non-proteinogenic amino acid residues. Understanding these motifs is critical for synthetic optimization.

The Core Scaffold

Phomopsin A is composed of a linear tripeptide side chain attached to a cyclic core. Upon hydrolysis, the "**phomopsinamine**" fragment (often defined as the N-terminal tripeptide segment) is released or exposed.

Key Structural Motifs:

- N-Methyl-3-(3,4-dihydroxyphenyl)-L-serine (NmDHP-Ser):
 - Role: This is the absolute critical determinant for tubulin binding. The catechol moiety mimics the interactions of the vindoline subunit of vinblastine.
 - SAR Insight: Methylation or removal of the hydroxyls at the 3,4-positions drastically reduces affinity. The N-methyl group provides metabolic stability and conformational lock.
- Dehydro-amino acids (Δ -Ile, Δ -Asp):
 - Role: In the parent Phomopsin A, these provide rigidity.
 - SAR Insight: Hydrogenation (e.g., Octahydrophomopsin A) reduces potency slightly but retains nanomolar affinity, suggesting that while rigidity aids entropy, the specific contacts of the side chains are more dominant.
- The 13-Membered Ether Bridge (Parent Scaffold):
 - Role: Connects the tyrosine-derived moiety to an isoleucine derivative.
 - SAR Insight: Opening this ring to form linear **phomopsinamine** increases conformational freedom but exposes the peptide backbone, allowing it to adopt a "pseudo-cyclic" conformation within the tubulin binding pocket.

Mechanism of Action: The Vinca Domain Overlap

Phomopsinamine derivatives bind at the inter-dimer interface between

- and

-tubulin (Vinca site). Unlike taxanes (stabilizers), they prevent the straight conformation

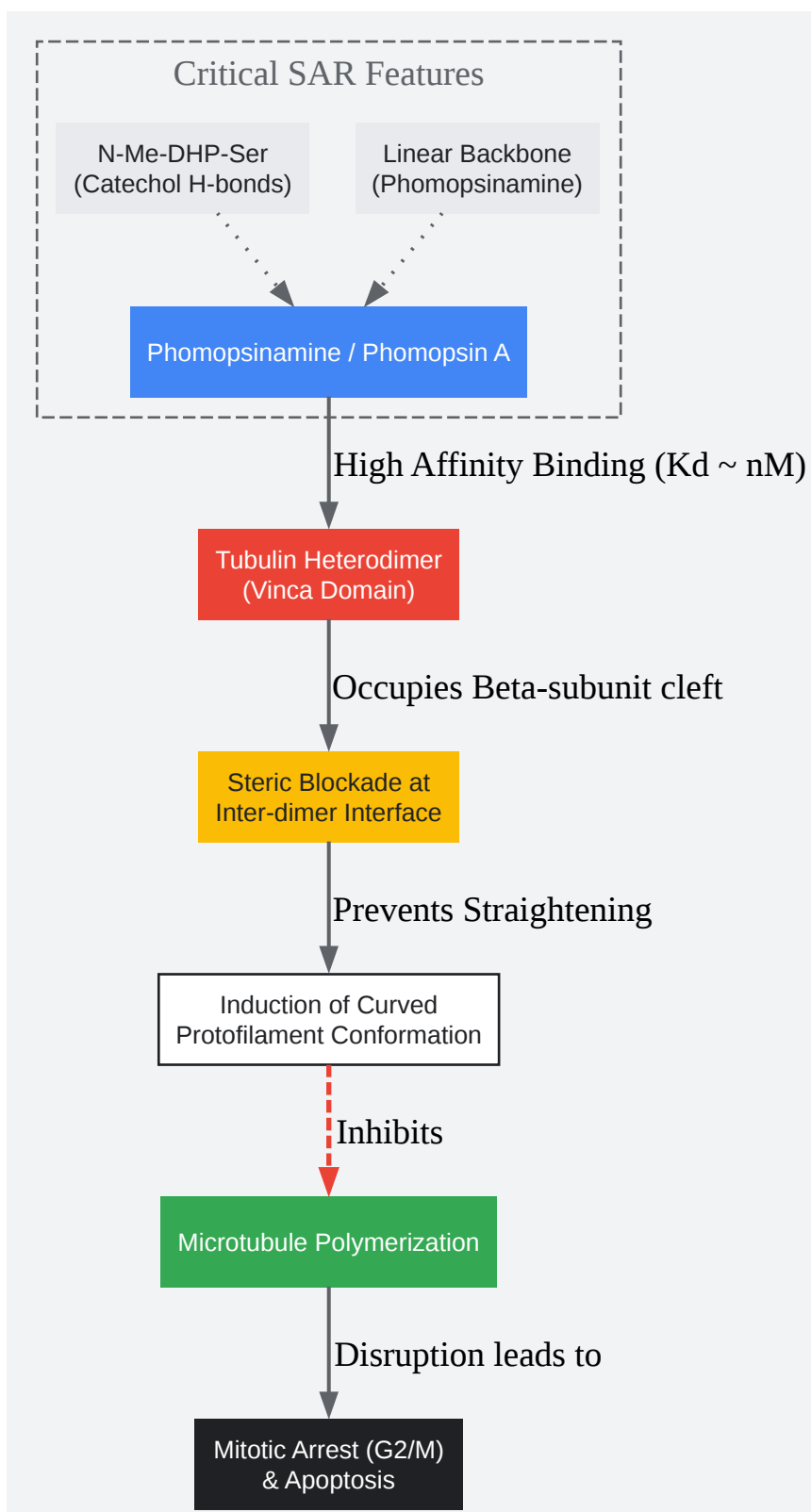
required for microtubule polymerization, leading to curved protofilaments and spiral aggregates.

Binding Dynamics:

- Competitive Inhibition: **Phomopsinamine** competes directly with Vinblastine and Rhizoxin.
- Allosteric Modulation: It stabilizes the binding of Colchicine (similar to Vinblastine), indicating a distinct but overlapping footprint.^[1]

Visualization: Mechanism of Action

The following diagram illustrates the pathway from structural binding to physiological effect.



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Figure 1: Mechanistic pathway of **Phomopsinamine** derivatives inducing microtubule depolymerization via Vinca domain occupancy.

Comparative SAR Data

The following table synthesizes historical data comparing the parent macrocycle with its linear and hydrogenated derivatives.

Compound	Structure Type	Tubulin Binding ()	Polymerization IC	SAR Significance
Phomopsin A	Cyclic Hexapeptide	~ 0.01 μ M	0.4 - 0.6 μ M	Parent scaffold; rigid conformation maximizes entropy of binding.
Phomopsinamine	Linear Tripeptide	~ 0.8 - 1.0 μ M	< 1.0 μ M	Retains significant activity; proves the macrocycle is not strictly required for pharmacophore recognition.
Octahydrophomopsin A	Hydrogenated Cyclic	~ 0.05 μ M	~ 0.8 μ M	Saturation of double bonds reduces potency slightly, indicating π -system interactions are secondary to the catechol H-bonds.
Phomopsin B	Des-chloro analog	~ 0.05 μ M	~ 1.2 μ M	Loss of chlorine on the side chain reduces lipophilicity and potency.

Experimental Protocols

To validate the SAR of new **phomopsinamine** derivatives, the following self-validating protocols are recommended.

Protocol A: Competitive Tubulin Binding Assay (Scintillation Proximity)

Objective: Determine if the derivative competes for the Vinca site.

- Preparation: Purify tubulin from bovine brain (2 mg/mL) in PEM buffer (100 mM PIPES, 1 mM EGTA, 1 mM MgSO₄, pH 6.9).
- Ligand Mix: Prepare
 - Vinblastine (specific activity ~10 Ci/mmol) at a final concentration of 50 nM.
- Competition: Incubate tubulin (1 µM) with
 - Vinblastine and varying concentrations of the **Phomopsinamine** derivative (to
 - M) for 30 minutes at 37°C.
- Separation: Use DEAE-cellulose filter discs to trap tubulin-ligand complexes. Wash 3x with cold PEM buffer.
- Quantification: Measure retained radioactivity via liquid scintillation counting.
- Validation: Control samples with unlabeled Vinblastine (100 µM) must show <5% non-specific binding.

Protocol B: Turbidimetric Polymerization Assay

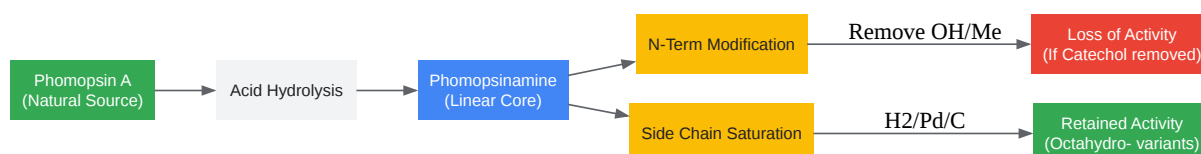
Objective: Assess the functional inhibition of microtubule assembly.^{[1][2]}

- Baseline: Calibrate spectrophotometer at 350 nm, heated to 37°C.

- Reaction Mix: 100 μ L of Tubulin (2 mg/mL) + 1 mM GTP + varying concentrations of derivative.
- Initiation: Start reaction by transferring to 37°C.
- Monitoring: Record absorbance every 30 seconds for 45 minutes.
- Analysis:
 - : Rate of assembly (slope of linear phase).
 - : Steady-state polymer mass.
 - Success Criteria: A potent **phomopsinamine** derivative should reduce by >50% at 1 μ M concentration.

Synthesis & SAR Logic Flow

The following diagram outlines the logic for optimizing **Phomopsinamine** derivatives.



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Figure 2: Strategic logic for structural modification of **Phomopsinamine**.

References

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